

Compound Identification and Rationale for Deuteration

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Compound of Interest

Compound Name: 4-Methyl-D3-diphenyl

Cat. No.: B1507402

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1.1. Nomenclature and CAS Number

The compound in focus is the deuterated isotopologue of 4-methylbiphenyl. While the initial query "**4-Methyl-D3-diphenyl**" is not a standard chemical name, the intended compound is understood to be 4-(methyl-d3)-1,1'-biphenyl.

- Chemical Name: 4-(methyl-d3)-1,1'-biphenyl
- Synonyms: 4-Phenyltoluene-d3
- CAS Number: 94367-56-3[1]
- Parent Compound: 4-Methylbiphenyl (CAS: 644-08-6)[2][3]
- Molecular Formula: C₁₃H₉D₃
- Molecular Weight: 171.26 g/mol (approx.)

1.2. The Significance of Deuteration

Deuterium (D or ^2H) is a stable, non-radioactive isotope of hydrogen. Its nucleus contains both a proton and a neutron, making it approximately twice as heavy as protium (^1H). This mass difference leads to a stronger carbon-deuterium (C-D) bond compared to the carbon-hydrogen (C-H) bond. This phenomenon, known as the kinetic isotope effect (KIE), is the fundamental reason for the utility of deuterated compounds in pharmaceutical research.[4][5]

By strategically replacing hydrogen atoms with deuterium at sites susceptible to metabolic breakdown, the rate of metabolism can be slowed.[5] This can lead to an improved pharmacokinetic profile for a drug candidate, including a longer half-life, increased bioavailability, and a reduction in the formation of potentially toxic metabolites.[4][6] Deuterated compounds are invaluable tools for tracing the metabolic fate of molecules in complex biological systems.[7]

Safety and Handling

While a specific Safety Data Sheet (SDS) for 4-(methyl-d3)-1,1'-biphenyl is not readily available, the safety profile is expected to be very similar to its non-deuterated counterpart, 4-methylbiphenyl. However, all chemicals should be handled with care in a laboratory setting.

2.1. GHS Hazard Classification of 4-Methylbiphenyl

The parent compound, 4-methylbiphenyl, is classified as follows:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[3][8]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[3][8]
Specific target organ toxicity (single exposure)	3	May cause respiratory irritation[8]
Hazardous to the aquatic environment, long-term hazard	2	H411: Toxic to aquatic life with long lasting effects

2.2. Recommended Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against chemical exposure.[4]

- Eye Protection: Chemical splash goggles or safety glasses meeting ANSI Z.87.1 standards should be worn at all times.[4]
- Hand Protection: Chemically resistant gloves, such as nitrile or neoprene, are crucial.[4]
- Body Protection: A flame-resistant lab coat, long pants, and closed-toe shoes are mandatory. [4]
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[4]

2.3. Storage and Handling of Deuterated Compounds

The stability of deuterated compounds is critical for reliable experimental results.

- Protection from Light and Moisture: Exposure can lead to degradation and isotopic exchange. Store in amber, tightly sealed containers.[4] For sensitive materials, storage in a desiccator under an inert atmosphere (e.g., argon or nitrogen) is recommended.[4][9]
- Inert Atmosphere: Handling and storing under a dry, inert atmosphere prevents oxidation and contamination.[4][9][10]
- Temperature: For long-term storage, keep in a cool, dry place, often refrigerated or frozen. [11] Always allow the container to equilibrate to room temperature before opening to prevent condensation.[11]

2.4. Spill and Waste Disposal

- Spills: Accidental spills should be handled promptly and safely.[4]
- Waste Disposal: Deuterated compounds and contaminated materials must be disposed of as hazardous chemical waste according to institutional guidelines.[4][12] Waste should be segregated into clearly labeled, compatible containers.[4]

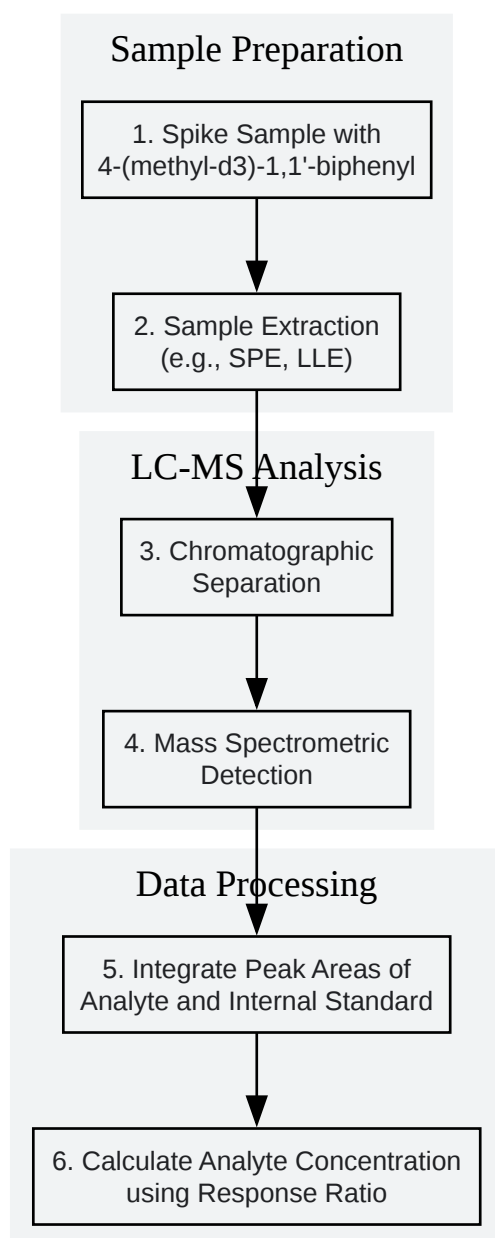
Experimental Protocols and Applications

Deuterated compounds like 4-(methyl-d3)-1,1'-biphenyl are primarily used as internal standards in quantitative analysis and as tracers in metabolic studies.[7][13]

3.1. Use as an Internal Standard in Mass Spectrometry

In techniques like liquid chromatography-mass spectrometry (LC-MS), deuterated standards are considered the gold standard for internal standards. They are chemically identical to the analyte and thus exhibit similar behavior during sample preparation and chromatographic separation. However, they are distinguishable by their higher mass, allowing for accurate quantification.[7]

Workflow for Using a Deuterated Internal Standard:



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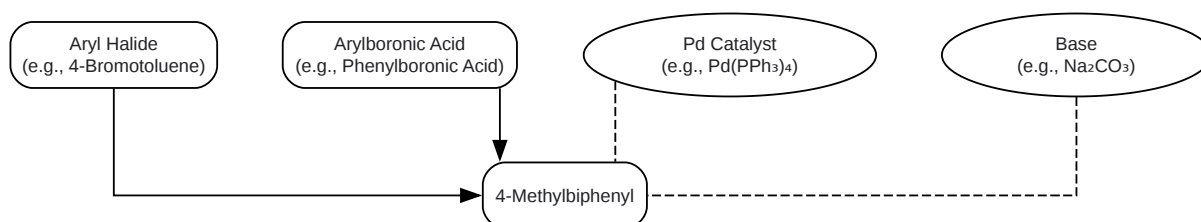
Caption: Workflow for quantitative analysis using a deuterated internal standard.

3.2. Synthesis of 4-Methylbiphenyl Derivatives

The synthesis of the parent compound, 4-methylbiphenyl, and its derivatives often involves cross-coupling reactions, with the Suzuki-Miyaura reaction being a prominent method.[14][15]

This reaction typically involves the coupling of an aryl halide with an arylboronic acid, catalyzed by a palladium complex.[14]

Generalized Suzuki-Miyaura Coupling Reaction:



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Sources

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